

Executive Summary: Operational Safety & Disposal Classification

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Compound of Interest

Compound Name: *Bzl-D-phe-ome hcl*

CAS No.: 84028-90-0

Cat. No.: B613225

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Bzl-D-Phe-OMe-HCl (N-Benzyl-D-Phenylalanine Methyl Ester Hydrochloride) is a specialized amino acid derivative used primarily as a chiral building block in peptide synthesis and medicinal chemistry.[1] While often classified as non-hazardous under GHS criteria for transport, it must be handled as regulated chemical waste in a research setting.

Immediate Action Directive:

- Waste Stream: Organic Chemical Waste (Solid or Liquid).
- Disposal Method: High-Temperature Incineration.
- Drain Disposal: STRICTLY PROHIBITED. Do not flush down laboratory sinks.

Chemical Profile & Hazard Identification

To ensure safe handling, you must verify the identity of the substance against the specific CAS number. "Bzl" denotes a Benzyl group on the N-terminus, distinguishing it from unsubstituted Phenylalanine esters.

Parameter	Technical Specification
Chemical Name	N-Benzyl-D-Phenylalanine Methyl Ester Hydrochloride
Abbreviation	Bzl-D-Phe-OMe[1][2][3][4][5]·HCl
CAS Number	84028-90-0 (Verify against label; often confused with 13033-84-6)
Molecular Formula	C ₁₇ H ₁₉ NO ₂ [1][5]·HCl
Physical State	White to off-white crystalline powder
Solubility	Soluble in Methanol, DMSO, Water (partial/hydrolysis risk)
GHS Classification	Not Classified as hazardous (OSHA HCS 2012). Precautionary Handling: Treat as Irritant (Skin/Eye/Respiratory).
Reactivity	Hygroscopic. Incompatible with strong oxidizing agents and strong bases.



Expert Insight: While the SDS may state "Not Hazardous," the hydrochloride salt form can generate acidic pH in aqueous solution. Always wear standard PPE (Nitrile gloves, safety glasses, lab coat) to prevent contact dermatitis or inhalation of fine dust.

Standard Operating Procedure (SOP): Disposal Protocols

This protocol adheres to RCRA (Resource Conservation and Recovery Act) guidelines for "Cradle-to-Grave" chemical management.

A. Solid Waste Disposal (Pure Substance)

Applicability: Expired reagents, contaminated solids, or spill cleanup debris.

- Segregation: Isolate Bzl-D-Phe-OMe-HCl from oxidizers. Do not mix with biomedical/biohazardous waste.
- Packaging:
 - Place the substance in a clear, wide-mouth polyethylene (HDPE) or glass jar.
 - If the original container is intact and <500g, you may discard the entire container into the waste stream.
- Labeling:
 - Apply a hazardous waste tag.
 - Chemical Name: Write "N-Benzyl-D-Phenylalanine Methyl Ester HCl".
 - Hazard Checkbox: Check "Irritant" (if available) or "Non-regulated Organic Salt".
 - Composition: 100%.
- Storage: Store in a satellite accumulation area (SAA) until pickup. Keep container closed when not in use.

B. Liquid Waste Disposal (Reaction Mixtures/Solutions)

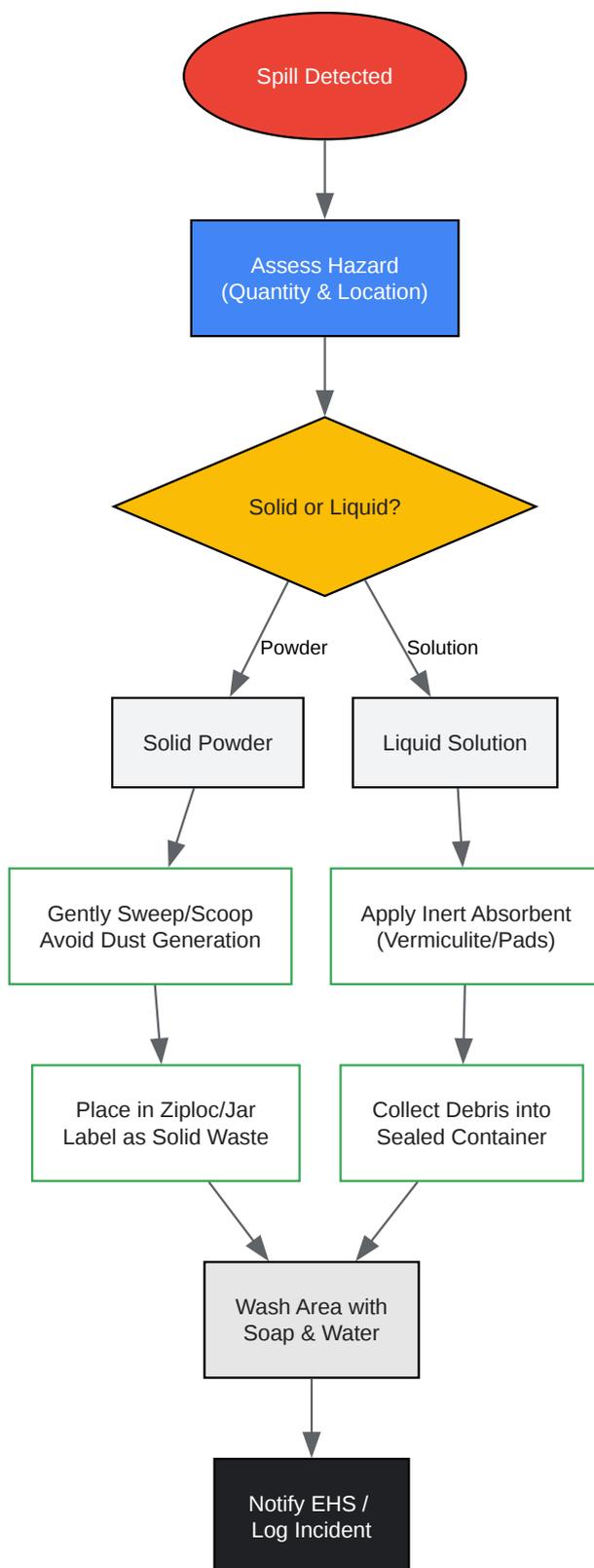
Applicability: HPLC waste, mother liquors, or dissolved reagents.[6]

- Solvent Compatibility Check:
 - Halogenated Waste: If dissolved in DCM (Dichloromethane) or Chloroform.
 - Non-Halogenated Waste: If dissolved in Methanol, Ethanol, DMSO, or Ethyl Acetate.
- Neutralization (Optional but Recommended):

- If the solution is highly acidic due to the HCl salt, neutralize to pH 5–9 using Sodium Bicarbonate (NaHCO_3) before adding to the waste carboy, only if your facility requires pH-neutral organic waste. Otherwise, dispose directly.
- Containerization:
 - Pour into the appropriate solvent waste carboy (e.g., "Non-Halogenated Organic Waste").
 - Do not overfill (leave 10% headspace).
- Documentation: Record the estimated concentration of Bzl-D-Phe-OMe·HCl on the waste log sheet.

Spill Management Workflow

In the event of a benchtop spill, follow this immediate containment logic to prevent laboratory contamination.



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Figure 1: Decision matrix for immediate spill response.[7][8] Blue nodes indicate decision points; Green outlined nodes indicate physical actions.

Empty Container Management

A container is considered "RCRA Empty" only when:

- All wastes have been removed using common practices (pouring, pumping, aspirating).
- No more than 2.5 centimeters (1 inch) of residue remains on the bottom.
- Procedure:
 - Rinse: Triple rinse the bottle with a solvent capable of dissolving the residue (e.g., Methanol or Water).
 - Rinsate Disposal: Collect the first rinse as hazardous liquid waste. Subsequent rinses may be drain-disposed if the solvent is water and non-hazardous.
 - Defacing: Cross out the original label. Mark "EMPTY."
 - Recycling: Place in glass/plastic recycling or trash, depending on local facility rules.

References

- Amerigo Scientific. (n.d.). N-Benzyl-D-phenylalanine methyl ester hydrochloride Product Specifications. Retrieved October 26, 2023, from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261. Retrieved October 26, 2023, from [\[Link\]](#)

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